

# (3-Chlorophenyl)hydrazine CAS number and structure

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## Compound of Interest

Compound Name: (3-Chlorophenyl)hydrazine

Cat. No.: B1595953

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An In-depth Technical Guide to **(3-Chlorophenyl)hydrazine**: Properties, Synthesis, and Applications in Drug Discovery

## Introduction

**(3-Chlorophenyl)hydrazine** is a substituted aromatic hydrazine that serves as a pivotal building block in modern synthetic organic and medicinal chemistry. Valued for the reactive hydrazine moiety attached to a chlorinated phenyl ring, it is a key precursor for the synthesis of a wide array of heterocyclic compounds. Its most prominent application lies in the construction of indole scaffolds via the Fischer indole synthesis, a foundational reaction in the development of numerous pharmaceutical agents. This guide provides an in-depth exploration of **(3-Chlorophenyl)hydrazine**, detailing its chemical identity, synthesis, core reactivity, and applications, with a focus on its utility for researchers and professionals in drug development. The compound is most commonly supplied and utilized as its more stable hydrochloride salt, a distinction that is critical for experimental design and will be addressed herein.

## Chemical Identity and Physicochemical Properties

Accurate identification of a chemical entity is fundamental for reproducible research. **(3-Chlorophenyl)hydrazine** is primarily available as a free base or as a hydrochloride salt. The salt form, **(3-Chlorophenyl)hydrazine** hydrochloride, is generally preferred in laboratory settings due to its enhanced stability and ease of handling compared to the free base.<sup>[1]</sup>

## Chemical Identifiers

A summary of the primary identifiers for both the free base and its common hydrochloride salt is provided below.

Identifier	(3-Chlorophenyl)hydrazine (Free Base)	(3-Chlorophenyl)hydrazine Hydrochloride
CAS Number	14763-20-3[2][3][4]	2312-23-4[5][6]
IUPAC Name	(3-chlorophenyl)hydrazine[2]	1-(3-chlorophenyl)hydrazine hydrochloride[5]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> ClN <sub>2</sub> [2]	C <sub>6</sub> H <sub>8</sub> Cl <sub>2</sub> N <sub>2</sub> [6]
InChI	InChI=1S/C6H7ClN2/c7-5-2-1-3-6(4-5)9-8/h1-4,9H,8H2[2]	InChI=1S/C6H7ClN2.ClH/c7-5-2-1-3-6(4-5)9-8;/h1-4,9H,8H2;1H[5]
SMILES	C1=CC(=CC(=C1)Cl)NN[2]	[H+]. [Cl-].NNC1=CC=CC(Cl)=C1[7]

## Chemical Structures

The molecular structures of the free base and its hydrochloride salt are depicted below.

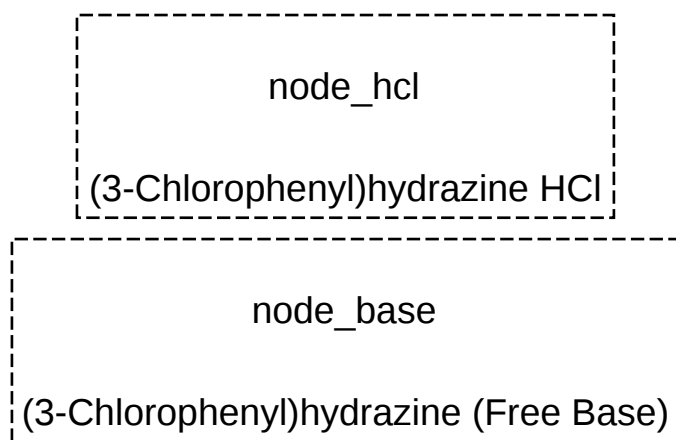
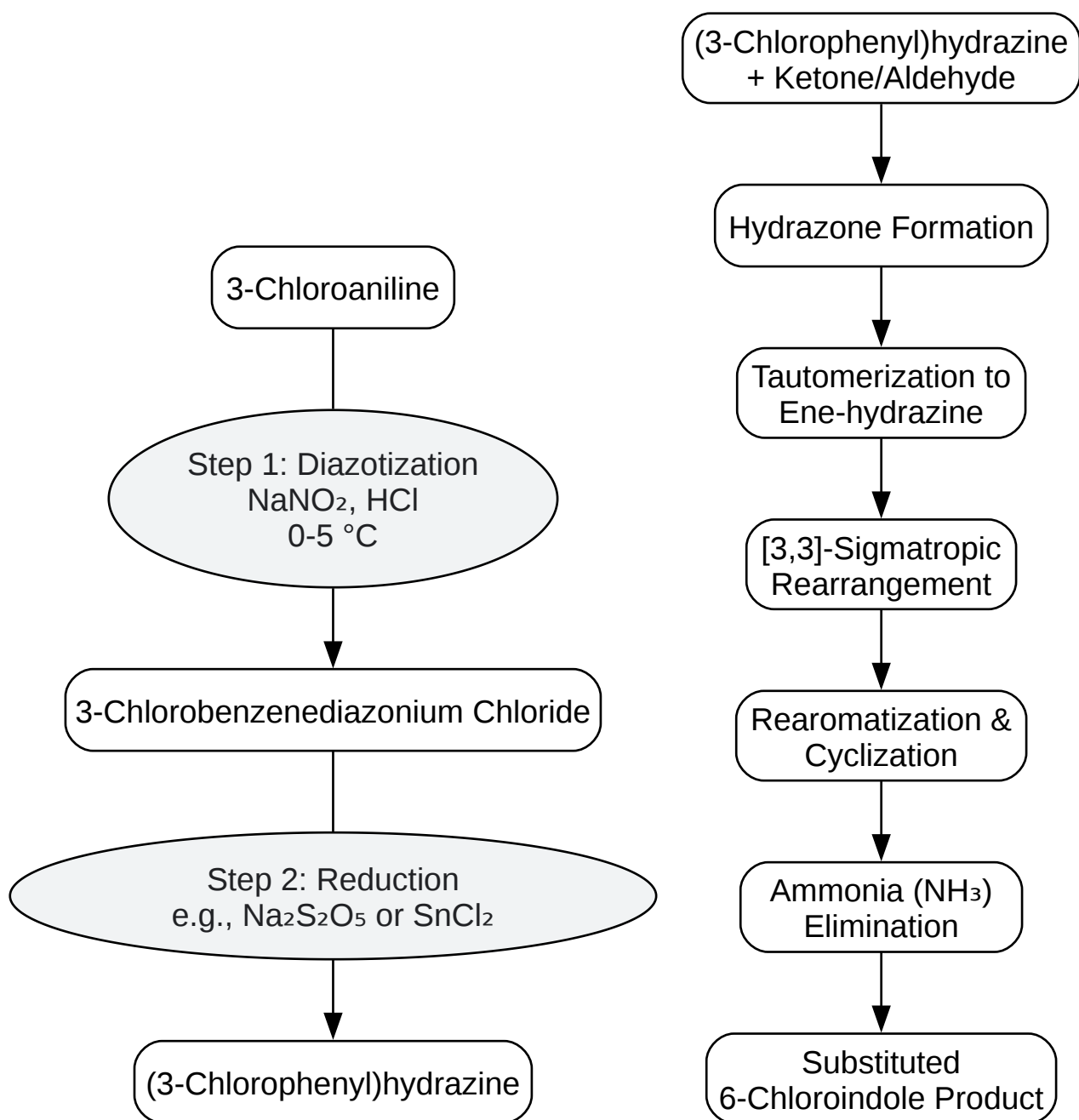


Figure 1. Chemical Structures



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## References

- 1. CAS 2312-23-4: Hydrazine, (3-chlorophenyl)-, hydrochloride... [cymitquimica.com]
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Address: 3281 E Guasti Rd

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